

Developing analytical standards for 2-(4-Chloro-2-methoxyphenoxy)acetic acid

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Compound of Interest

Compound Name:	2-(4-Chloro-2-methoxyphenoxy)acetic acid
CAS No.:	56913-08-7
Cat. No.:	B1313384

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Abstract

This technical guide outlines the rigorous protocol for developing analytical standards and quantification methods for **2-(4-Chloro-2-methoxyphenoxy)acetic acid** (CMPA), CAS No. 56913-08-7. As a structural analog to established phenoxy herbicides like MCPA and 2,4-D, CMPA requires specific chromatographic resolution to distinguish it from isobaric and homologous impurities. This document details the characterization of the primary reference material, the development of a stability-indicating HPLC-DAD method, and a high-sensitivity LC-MS/MS protocol for trace analysis in complex matrices.

Introduction & Chemical Context

2-(4-Chloro-2-methoxyphenoxy)acetic acid (CMPA) is a chlorophenoxy acid derivative characterized by a methoxy group at the ortho position and a chlorine atom at the para position relative to the phenoxy ether linkage.

- Chemical Formula:

- Molecular Weight: 216.62 g/mol
- pKa: ~3.1 (Carboxylic acid moiety)
- Significance: CMPA serves as a critical impurity marker in the synthesis of phenoxy herbicides and a potential metabolite in environmental degradation pathways of methoxylated chlorobenzenes. Its accurate analysis is essential for regulatory compliance and environmental fate studies.

The presence of the methoxy group alters the electron density of the aromatic ring compared to MCPA (methyl group), affecting both UV absorption maxima and ionization efficiency in mass spectrometry.

Part 1: Primary Reference Standard Characterization

Before method development, the "Analytical Standard" (the physical material) must be qualified. This section defines the Identity and Purity protocols.

Structural Verification (Identity)

- ¹H-NMR (DMSO-d₆, 400 MHz):
 - Diagnostic Singlet:
3.80 ppm (3H, -OCH₃).
 - Diagnostic Singlet:
4.65 ppm (2H, -OCH₂COOH).
 - Aromatic Region:
6.8–7.1 ppm (3H, multiplet, 1,2,4-substitution pattern).
- Mass Spectrometry (Direct Infusion):
 - Mode: Negative Electrospray Ionization (ESI⁻).
 - Parent Ion: m/z 215.0 [M-H]⁻.

- Isotope Pattern: Distinct 3:1 ratio for
at m/z 215/217.

Purity Assessment (Mass Balance Approach)

The assigned purity (

) of the standard is calculated as:

graphic Purity

100

$$P (\%) = [100 - (\% \text{Water} \times \text{graphic Purity})] \times 100$$

- TGA/KF: Determine water content (typically <0.5% for recrystallized phenoxy acids).
- ROI (Residue on Ignition): Confirm absence of inorganic salts.

Part 2: Analytical Method Development (Protocols) High-Performance Liquid Chromatography (HPLC-DAD)

Purpose: Routine assay, purity analysis, and stability testing.

Scientific Rationale: CMPA is a weak acid. To ensure sharp peak shape and reproducible retention, the mobile phase pH must be buffered below the pKa (suppressing ionization) or controlled well above it. For Reverse Phase (RP) chromatography, acidic suppression (pH ~2.5) is preferred to increase hydrophobicity and retention on C18 columns.

Experimental Protocol:

Parameter	Specification
Instrument	HPLC with Diode Array Detector (DAD)
Column	C18 End-capped (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 μ m
Column Temp	35°C (Thermostat controlled)
Mobile Phase A	0.1% Phosphoric Acid in Water (pH ~2.2)
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Gradient	0-2 min: 20% B; 2-15 min: 20% \rightarrow 70% B; 15-18 min: 70% B; 18.1 min: 20% B
Detection	UV 280 nm (Primary), 230 nm (Secondary)
Injection Vol	10 μ L
Retention Time	Expect elution approx. 8.5 – 9.5 min (elutes before MCPA due to methoxy polarity)

Self-Validating Step:

- System Suitability: Inject a mixture of CMPA and MCPA (or 2,4-D).^[1] Resolution () between CMPA and nearest peak must be > 2.0.

LC-MS/MS for Trace Analysis

Purpose: Environmental monitoring (soil/water) and biological matrices.

Scientific Rationale: Phenoxy acids ionize strongly in Negative ESI. The carboxylic acid moiety loses a proton easily. Fragmentation typically involves the loss of the acetic acid group or cleavage of the ether bond.

MS/MS Transitions (MRM Mode):

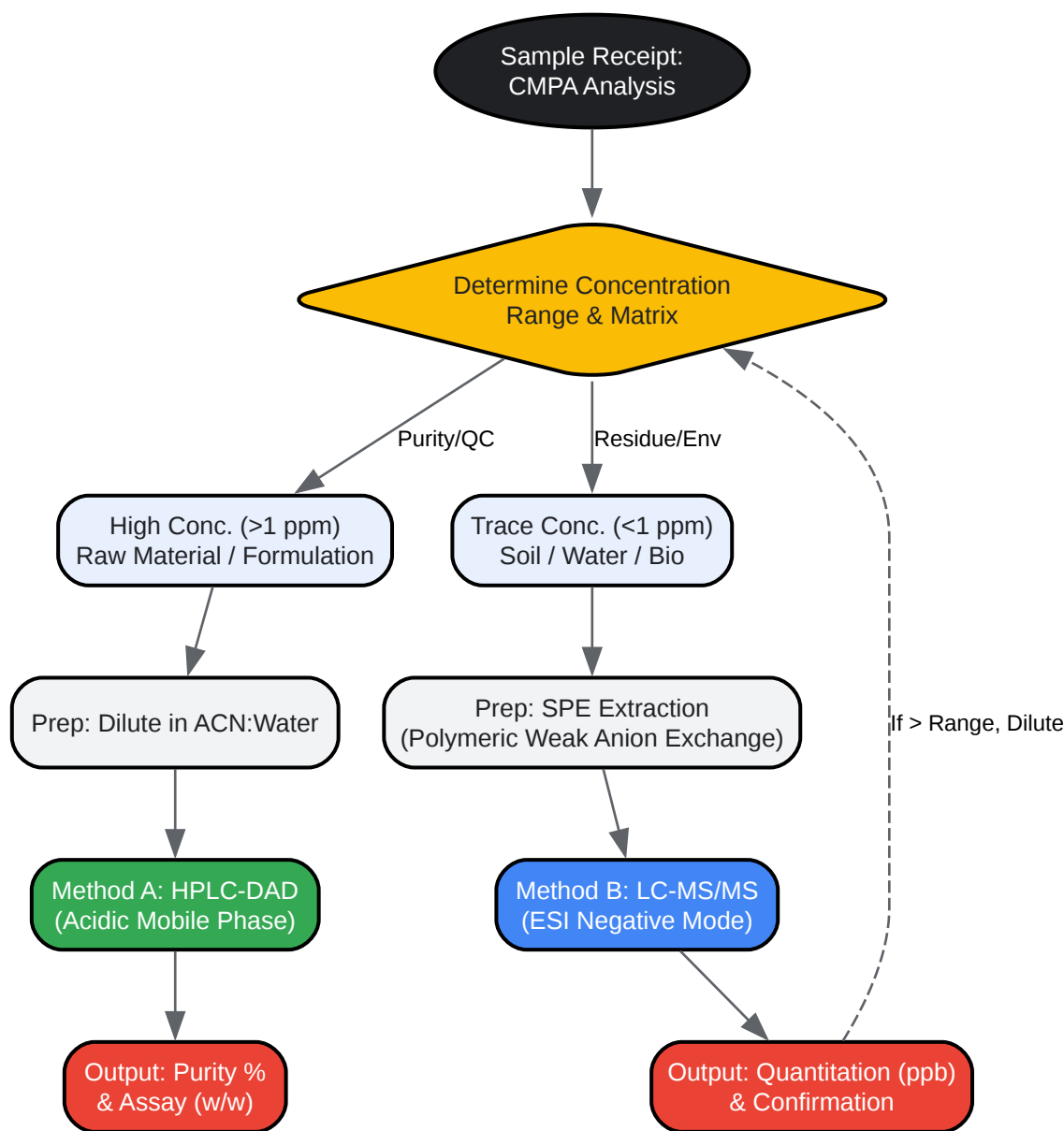
Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Mechanism
215.0	141.0	15	Loss of group (Cleavage of ether)
215.0	127.0	25	Loss of + (Demethylation)
217.0	143.0	15	Qualifier (Isotope confirmation)

Protocol:

- Source: ESI Negative.
- Mobile Phase Modifier: Use 0.1% Formic Acid or 5mM Ammonium Acetate. Note: Avoid Phosphoric acid used in HPLC-UV as it suppresses MS signal.
- Column: C18, 2.1 x 100 mm, 1.8 μ m (UHPLC).

Part 3: Workflow Visualization

The following diagram illustrates the decision matrix for selecting the appropriate analytical workflow for CMPA based on the sample concentration and matrix complexity.



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Caption: Decision matrix for CMPA analysis selecting between HPLC-DAD for assay/purity and LC-MS/MS for trace environmental quantification.

Part 4: Sample Preparation (Solid Phase Extraction)

For trace analysis in water or soil, direct injection is often insufficient.

SPE Protocol (Oasis HLB or Strata-X):

- Conditioning: 3 mL Methanol followed by 3 mL Water (pH 2).
- Loading: Load 100 mL water sample (acidified to pH 2 with). Acidification ensures MCPA is neutral and retains on the polymeric sorbent.
- Washing: 3 mL 5% Methanol in Water.
- Elution: 3 mL Methanol (or Acetonitrile).
- Concentration: Evaporate to dryness under stream; reconstitute in 1 mL Mobile Phase.

Part 5: Validation Criteria (Standard of Truth)

To ensure the method is authoritative, it must meet ICH Q2(R1) guidelines.

Parameter	Acceptance Criteria	Rationale
Linearity		Ensures predictable response across range (e.g., 0.1 – 50 ppm).
Accuracy (Recovery)	80% – 120%	Validates extraction efficiency from matrix.
Precision (RSD)	< 2.0% (HPLC), < 15% (LC-MS)	Demonstrates repeatability of the injection and system.
LOD/LOQ	S/N > 3 (LOD), S/N > 10 (LOQ)	Defines sensitivity limits.
Specificity	No interference at RT	Critical for distinguishing from MCPA/2,4-D.

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